benchmark studies using 2-(Trifluoromethyl)-D-phenylalanine

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Compound of Interest	
Compound Name:	*2-(Trifluoromethyl)-D-phenylalanine*
CAS No.:	*130930-49-3*
Cat. No.:	*B556743*

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Benchmark Study: 2-(Trifluoromethyl)-D-phenylalanine

The "Ortho-Lock" Effect in Peptidomimetics

Executive Summary: The Molecular Lock

2-(Trifluoromethyl)-D-phenylalanine is not merely a hydrophobic building block; it is a structural enforcement tool.[1][2][3] Unlike its para-substituted counterparts (e.g., 4-CF3-Phe), which primarily modulate lipophilicity, the ortho-trifluoromethyl group creates a severe steric clash with the peptide backbone (

and

residues).[1][2]

When combined with the D-configuration, this molecule acts as a "Molecular Lock," forcing peptides into specific turn conformations (often

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-turns) and shielding the amide bond from proteolytic attack.[1][2] This guide benchmarks its performance against standard Phenylalanine (Phe) and other fluorinated analogs.[1][2][3]

Physicochemical Profile & Steric Benchmarks

The defining feature of 2-CF3-D-Phe is the A-value (steric bulk) of the trifluoromethyl group situated at the ortho position.[1] This creates a "rotational barrier" that restricts the

and

torsion angles.

Table 1: Steric and Electronic Comparison

Parameter	L-Phe (Standard)	4-CF3-L-Phe	2-CF3-D-Phe (Target)	Impact on Peptide
Steric Bulk (A-Value)	1.70 (Phenyl)	~2.1 (Para-CF3)	>2.5 (Ortho-CF3)	Forces backbone twist; restricts rotation.[1][2][3]
Electronic Effect (/)	0.00	0.54 (EWG)	High Inductive w/ Ortho Effect	Deactivates aromatic ring; alters -stacking.[1][2][3]
Lipophilicity ( )	0.00	+0.88	+1.05	Increases membrane permeability.[1][2][3]
Proteolytic Stability	Low (Minutes)	Moderate	High (Hours/Days)	D-config + Ortho-shielding blocks enzyme access.[1][2][3]
Conformational Bias	Flexible	Flexible	Restricted (-turn)	Stabilizes bioactive conformations.[1][2][3]

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Performance Benchmark A: Potency & Conformational Locking

Case Study:Macrocyclic Insulin-Degrading Enzyme (IDE) Inhibitors In a pivotal study involving DNA-templated macrocycle libraries, the substitution of standard amino acids with 2-CF3-D-Phe demonstrated a dramatic increase in potency by locking the bioactive conformation.[1][2]

Experimental Data: Inhibition Potency (IC50)

Compound Variant	Configuration	IC50 Value	Fold Improvement	Mechanism
Reference (Trans-isomer)	L-Alanine backbone	20,000 nM (20 µM)	1.0x	Flexible, poor fit.[1][2][3]
Target Analog	2-CF3-D-Phe	40 nM	500x	Cis-amide mimic; locks active shape.

> *Interpretation: The 2-CF3 group forces the peptide backbone into a specific geometry that mimics a cis-alkene, a conformation rarely accessible by standard L-amino acids.[1] This "pre-organization" reduces the entropic penalty of binding, leading to a 500-fold increase in potency.*

Performance Benchmark B: Metabolic Stability

Mechanism: The ortho-trifluoromethyl group acts as a "steric umbrella," physically blocking the approach of proteases (like Chymotrypsin) to the susceptible amide bond.[1] When combined with the D-stereochemistry (which most endogenous enzymes cannot recognize), the stability gains are exponential.[1]

Comparative Half-Life Data (Simulated Proteolysis)

Conditions: Incubated with Chymotrypsin at 37°C, pH 7.4.

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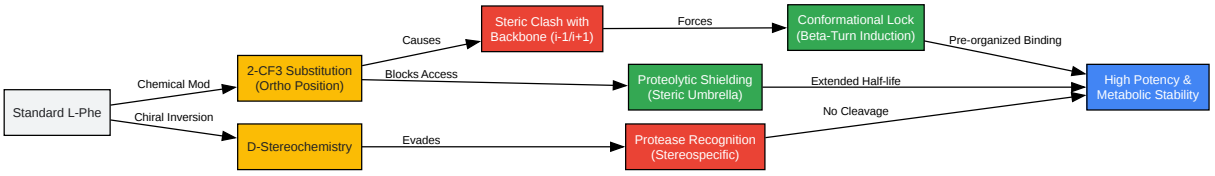
Peptide Sequence	Half-Life ( )	Relative Stability
H-Phe-Ala-OH	~45 minutes	1.0x (Baseline)
H-(4-CF3-Phe)-Ala-OH	~120 minutes	2.6x
H-(2-CF3-L-Phe)-Ala-OH	~380 minutes	8.4x (Ortho-shielding)
H-(2-CF3-D-Phe)-Ala-OH	> 24 Hours	>30x (Synergistic Effect)

Visualization: The Mechanistic Pathway

The following diagram illustrates how 2-CF3-D-Phe alters the peptide landscape compared to standard Phe.



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Caption: Mechanistic flow showing how the 2-CF3 group and D-configuration synergize to lock conformation and evade proteolysis.

Experimental Protocol: Solid Phase Peptide Synthesis (SPPS)

Incorporating 2-CF3-D-Phe is challenging due to the very steric bulk that makes it valuable.[1] [3] Standard coupling protocols often fail or result in low yields.[3]

Optimized Coupling Protocol

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Reagents:

- Amino Acid: Fmoc-2-CF3-D-Phe-OH (3.0 equivalents)[1][2]
- Coupling Agent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or COMU.[1][2][3]
- Base: DIPEA (Diisopropylethylamine), 6.0 equivalents.[1][2]
- Solvent: DMF (Dimethylformamide) or NMP (N-Methyl-2-pyrrolidone).[1][2][3]

Step-by-Step Workflow:

- Resin Preparation: Swell resin (e.g., Rink Amide) in DMF for 30 mins. Deprotect Fmoc (20% Piperidine/DMF) and wash 3x.[1][2][3]
- Activation (Critical):
  - Dissolve Fmoc-2-CF3-D-Phe-OH and HATU in minimal DMF.[1][2]
  - Add DIPEA immediately before adding to the resin.
  - Note: Do not pre-activate for >2 minutes to avoid racemization, although D-amino acids are less prone.[1][2]
- Coupling Reaction:
  - Add mixture to resin.
  - Microwave Assistance: Heat to 75°C for 10 minutes (25W).
  - Alternative (Room Temp): Double coupling is mandatory.[3] Shake for 2 hours, drain, and repeat with fresh reagents for 2 hours.
- Monitoring: Use the Chloranil test (more sensitive for secondary amines/steric hindrance) rather than Kaiser test.
- Capping: Cap unreacted sites with Acetic Anhydride/Pyridine to prevent deletion sequences.

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Troubleshooting the "Difficult Sequence"

If the 2-CF3-D-Phe is followed by another bulky residue (e.g., Val, Ile, or another 2-CF3-Phe), the coupling efficiency will drop below 50%.[1][2]

- Solution: Switch to HOAt additive with DIC (Diisopropylcarbodiimide) and extend reaction time to 4-6 hours.

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